

Application Note: Quantification of Flumetsulam in Plant Tissues by HPLC-UV

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Compound of Interest		
Compound Name:	Flumetsulam	
Cat. No.:	B1672885	Get Quote

Abstract

This application note details a robust and validated High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) method for the quantitative analysis of **Flumetsulam** in various plant tissues. **Flumetsulam**, a member of the triazolopyrimidine sulfonanilide family, is a widely used herbicide for broadleaf weed control in crops such as soybean, corn, and wheat. [1] Monitoring its residue levels in plant tissues is crucial for ensuring food safety and understanding its environmental fate. The described protocol provides a reliable methodology for the extraction, cleanup, and quantification of **Flumetsulam**, making it suitable for researchers, scientists, and professionals in drug development and environmental monitoring.

Introduction

High-Performance Liquid Chromatography (HPLC) is a powerful analytical technique widely employed for the separation, identification, and quantification of various compounds.[2][3] When coupled with a Ultraviolet (UV) detector, it offers a cost-effective and reliable method for the analysis of pesticide residues in complex matrices like plant tissues.[2] The major challenge in analyzing pesticide residues in plant samples is the presence of numerous interfering compounds. Therefore, a thorough sample preparation involving extraction and cleanup is essential to ensure the accuracy and sensitivity of the method. This document provides a detailed protocol for the analysis of **Flumetsulam** in plant tissues, including sample preparation, chromatographic conditions, and method validation.



ExperimentalMaterials and Reagents

- Flumetsulam analytical standard (purity >98%)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade, obtained from a Milli-Q® system or equivalent)
- Sodium bicarbonate (NaHCO3)
- Hydrochloric acid (HCl)
- · Phosphate buffer
- Solid-Phase Extraction (SPE) C18 cartridges
- Syringe filters (0.45 μm)

Instrumentation

- High-Performance Liquid Chromatography (HPLC) system equipped with a UV-Vis detector.
- Reversed-phase C18 column (e.g., Phenomenex Synergi Fusion RP C-18).[1]
- Analytical balance
- Centrifuge
- Rotary evaporator
- pH meter
- Vortex mixer

Protocols



Standard Solution Preparation

- Primary Stock Solution (1000 µg/mL): Accurately weigh 10 mg of Flumetsulam analytical standard and dissolve it in 10 mL of acetonitrile in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by serial dilution
 of the primary stock solution with the mobile phase to achieve concentrations ranging from
 0.05 μg/mL to 5.0 μg/mL.

Sample Preparation: Extraction and Cleanup

- Homogenization: Weigh 10 g of the representative plant tissue sample (e.g., leaves, stem, grain) and homogenize it.
- Extraction:
 - Transfer the homogenized sample to a centrifuge tube.
 - Add 20 mL of 0.1 M aqueous sodium bicarbonate (NaHCO3) solution.
 - Vortex for 2 minutes and then shake for 30 minutes.
 - Centrifuge at 4000 rpm for 10 minutes.
 - Collect the supernatant.
- Acidification: Acidify the supernatant to pH 2-3 with hydrochloric acid.
- Solid-Phase Extraction (SPE) Cleanup:
 - Condition a C18 SPE cartridge by passing 5 mL of methanol followed by 5 mL of HPLC grade water.
 - Load the acidified extract onto the SPE cartridge.
 - Wash the cartridge with 5 mL of HPLC grade water to remove polar interferences.
 - Elute the **Flumetsulam** from the cartridge with 5 mL of acetonitrile.



- Final Preparation:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in 1 mL of the mobile phase.
 - Filter the solution through a 0.45 μm syringe filter into an HPLC vial.

HPLC-UV Conditions

Parameter	Condition
Column	Phenomenex Synergi Fusion RP C-18 (or equivalent)
Mobile Phase	50 mM Phosphate Buffer (pH 2.2) : Acetonitrile (68:32, v/v)
Flow Rate	1.0 mL/min
Injection Volume	20 μL
UV Detection	225 nm
Column Temperature	Ambient

Data Presentation

The performance of the HPLC-UV method for the quantification of **Flumetsulam** is summarized in the table below. These values are typical and may vary slightly depending on the specific instrument and laboratory conditions.



Parameter	Result
Linearity Range	0.05 - 5.0 μg/mL
Correlation Coefficient (r²)	> 0.99
Limit of Detection (LOD)	~0.02 μg/mL
Limit of Quantification (LOQ)	~0.07 μg/mL
Accuracy (Recovery)	85 - 105%
Precision (RSD%)	< 10%

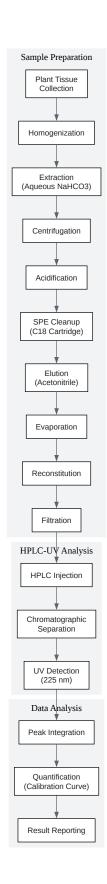
Method Validation

To ensure the reliability of the results, the analytical method should be validated according to international guidelines (e.g., ICH). The key validation parameters include:

- Specificity: The ability of the method to differentiate and quantify the analyte in the presence of other components in the sample matrix. This is assessed by comparing the chromatograms of a blank sample, a spiked sample, and a standard solution.
- Linearity: The ability of the method to produce results that are directly proportional to the concentration of the analyte. This is evaluated by a linear regression analysis of the calibration curve.
- Accuracy: The closeness of the measured value to the true value. It is typically determined by recovery studies on spiked blank matrix samples at different concentration levels.
- Precision: The degree of agreement among individual test results when the procedure is applied repeatedly to multiple samplings of a homogeneous sample. It is expressed as the relative standard deviation (RSD%).
- Limit of Detection (LOD): The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.
- Limit of Quantification (LOQ): The lowest amount of analyte in a sample which can be quantitatively determined with suitable precision and accuracy.



Visualization



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Caption: Experimental workflow for **Flumetsulam** quantification in plant tissues.

Conclusion

The HPLC-UV method described in this application note is a reliable and robust technique for the quantification of **Flumetsulam** in plant tissues. The detailed protocol for sample preparation and chromatographic analysis, along with the method validation parameters, provides a comprehensive guide for researchers and scientists. The successful implementation of this method will aid in the monitoring of **Flumetsulam** residues, ensuring food safety and environmental quality.

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